

preparation of 2,5-dimethyl-1,4-dioxane

laboratory method

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Compound Focus: Dimethyldioxane

CAS No.: 15176-21-3

Cat. No.: S1504986

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Confirmed Chemical Identity

The compound **2,5-dimethyl-1,4-dioxane** is a known substance with the following identifiers [1] [2]:

- **CAS Registry Numbers:** 1331-15-3, 15176-21-3, 25136-55-4 [1] [2]
- **Molecular Formula:** C₆H₁₂O₂ [1] [2]
- **Average Mass:** 116.16 g/mol [1] [2]

Documented Physical Properties

The table below summarizes the physical properties available for 2,5-dimethyl-1,4-dioxane [2]:

Property	Value	Conditions
Boiling Point	121.5 °C	Pressure: 750 Torr
Density	0.932 g/cm ³	Temperature: 22 °C
Melting Point	-4.5 °C	-

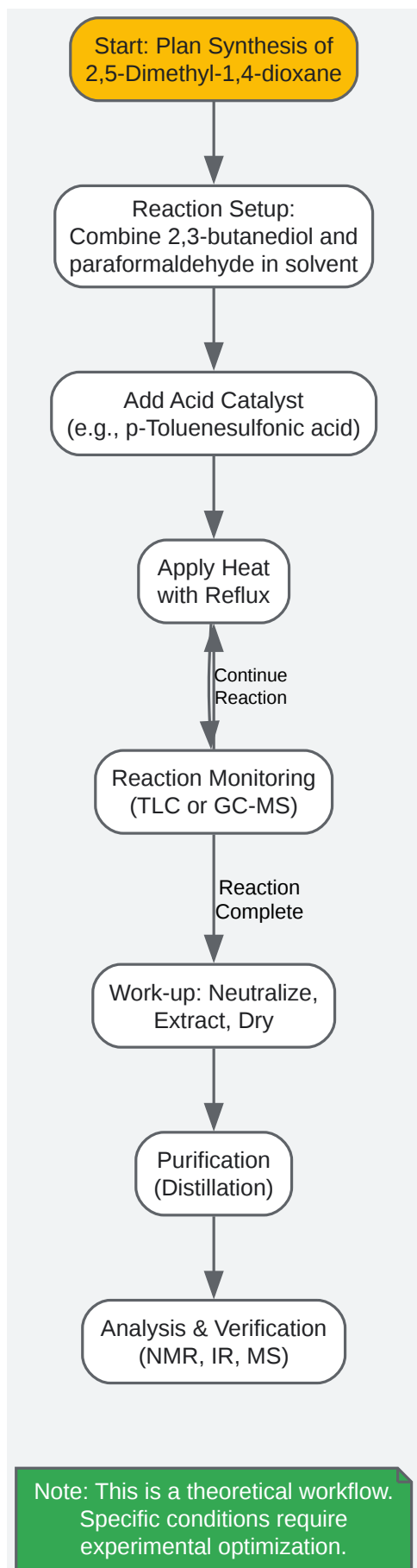
Suggested Synthesis and Research Paths

In the absence of a direct protocol, here are constructive approaches to devise a laboratory method:

- **Analyze from Structure:** 2,5-dimethyl-1,4-dioxane is a cyclic acetal. A likely synthetic route involves an **acid-catalyzed acetal formation reaction** between 2,3-butanediol and formaldehyde or paraformaldehyde [3].
- **Consult Specialized Databases:** Search proprietary scientific databases like **SciFinder[®]** or **Reaxys**, which are more comprehensive for synthetic organic chemistry procedures.
- **Review Related Compounds:** Study well-documented syntheses of similar compounds, such as the preparation of Meldrum's Acid (a different dioxane derivative), which is formed from malonic acid and acetone in acetic anhydride with sulfuric acid catalysis [4].

Generic Acetal Synthesis Workflow

The following diagram outlines the general decision-making and experimental workflow for synthesizing a cyclic acetal, which can be applied to 2,5-dimethyl-1,4-dioxane. This is a theoretical framework based on standard organic chemistry practices.



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Important Disclaimer

The information and proposed workflow are for research planning only. **Any laboratory work must be planned and executed by qualified professionals** with strict adherence to safety protocols, including thorough risk assessment of all chemicals involved.

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References

1. , 2 - 5 - Dimethyl , 1 - 4 | C₆H₁₂O dioxane 2 [chemspider.com]
2. , 1 - 4 , DIOXANE , 2 - 5 - | 15176-21-3 DIMETHYL [chemicalbook.com]
3. File: 2 , 5 - Dimethyl - 1 , 4 - dioxane .png - Wikimedia Commons [commons.wikimedia.org]
4. Meldrum's acid - Wikipedia [en.wikipedia.org]

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